

Essential Safety and Operational Guide for Handling XL188

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Compound of Interest

Compound Name: XL 188

Cat. No.: B10819875

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, handling, and disposal information for the potent and selective USP7 inhibitor, XL188. Procedural guidance and experimental protocols are included to ensure safe and effective use in a laboratory setting.

Product Identification and Properties

Property	Value
Product Name	XL188
CAS Number	2305045-76-3
Molecular Formula	C ₃₂ H ₄₂ N ₆ O ₄
Molecular Weight	574.71 g/mol
Appearance	Solid powder
Primary Target	Ubiquitin-Specific Protease 7 (USP7)

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), XL188 is not classified as a hazardous substance or mixture. However, as a standard laboratory practice, it is essential to handle all chemicals with caution.

Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.

General Handling Precautions:

- Avoid inhalation of dust. Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.

Storage and Stability

Condition	Recommendation
Solid Powder	Store at -20°C for long-term storage (months to years) and at 4°C for short-term storage (days to weeks). Keep container tightly closed in a dry and well-ventilated place. Protect from light.
Stock Solution	Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months. ^[1] Avoid repeated freeze-thaw cycles.

Disposal Plan

As XL188 is not classified as a hazardous chemical, disposal should follow standard laboratory procedures for non-hazardous waste.

Step-by-Step Disposal Guidance:

- Unused Solid XL188:

- If the amount is small, it can be disposed of in the regular laboratory solid waste provided it is not contaminated with any hazardous materials.
- For larger quantities, consult your institution's environmental health and safety (EHS) office for specific guidelines.
- Solutions of XL188:
 - Aqueous solutions of XL188, if not mixed with hazardous solvents, can typically be disposed of down the drain with copious amounts of water. However, always check with your local EHS guidelines for permissible sewer disposal.
 - Solutions of XL188 in organic solvents (e.g., DMSO) should be collected in a designated non-halogenated organic waste container for proper disposal by your institution's EHS department.
- Contaminated Labware:
 - Disposable labware (e.g., pipette tips, tubes) contaminated with XL188 can be placed in the regular laboratory trash, provided they are not contaminated with other hazardous materials.
 - Empty containers of XL188 should be rinsed with an appropriate solvent (e.g., ethanol or water), and the rinsate collected as chemical waste. The rinsed, empty container can then be disposed of in the regular trash.

Experimental Protocols and Data

Mechanism of Action

XL188 is a potent and selective, non-covalent inhibitor of Ubiquitin-Specific Protease 7 (USP7). [1] USP7 is a deubiquitinating enzyme that stabilizes several key proteins, including HDM2 (also known as MDM2). HDM2 is an E3 ubiquitin ligase that targets the tumor suppressor protein p53 for proteasomal degradation. By inhibiting USP7, XL188 leads to the destabilization and degradation of HDM2. This, in turn, results in the accumulation and stabilization of p53, leading to an increase in its downstream target, p21, which promotes cell cycle arrest and apoptosis in cancer cells.[1][2]

Quantitative Data

In Vitro Potency of XL188:

Target	Assay Condition	IC ₅₀ (nM)
USP7	Full-length enzyme	90
USP7	Catalytic domain	193

Cellular Activity of XL188 in MCF7 Cells:

Treatment	Duration	Effect
1-20 μ M XL188	16 hours	Promotes loss of HDM2 and increases levels of p53 and p21. [1] [2]

Experimental Workflow: Preparation of XL188 for Cell Culture Experiments

This protocol provides a general guideline for preparing and using XL188 in a typical cell culture experiment.

1. Preparation of Stock Solution (e.g., 10 mM in DMSO):

- Materials:
 - XL188 solid powder
 - Dimethyl sulfoxide (DMSO), sterile
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Calibrated pipettes

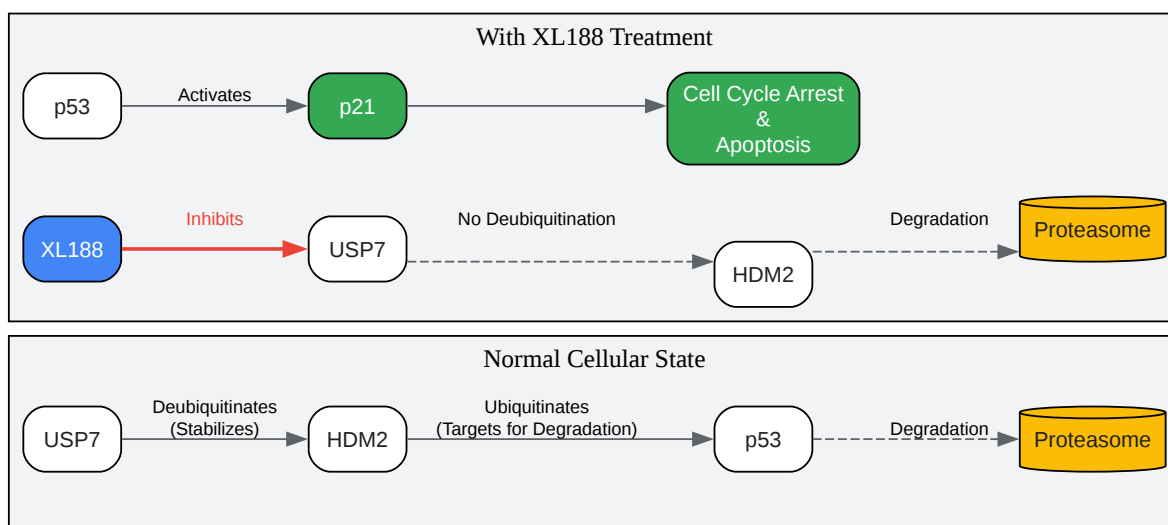
- Procedure:
 - Calculate the mass of XL188 needed to prepare the desired volume and concentration of the stock solution. For example, to make 1 mL of a 10 mM stock solution of XL188 (MW = 574.71 g/mol), you would need 0.0057471 g or 5.75 mg of XL188.
 - Weigh the calculated amount of XL188 powder in a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO to the tube.
 - Vortex the solution until the XL188 is completely dissolved.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

2. Treatment of Cells with XL188:

- Materials:
 - Cultured cells (e.g., MCF7)
 - Complete cell culture medium
 - XL188 stock solution (e.g., 10 mM in DMSO)
 - Sterile microcentrifuge tubes
 - Calibrated pipettes
- Procedure:
 - The day before treatment, seed the cells in appropriate culture vessels (e.g., 6-well plates) to allow them to attach and reach the desired confluency.
 - On the day of treatment, prepare serial dilutions of the XL188 stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 1, 5, 10, 20 μ M).

- Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of XL188 used.
- Remove the existing medium from the cells and replace it with the medium containing the different concentrations of XL188 or the vehicle control.
- Incubate the cells for the desired period (e.g., 16 hours).^{[1][2]}
- After incubation, the cells can be harvested for downstream analysis (e.g., Western blotting for p53, p21, and HDM2 levels).

Signaling Pathway Diagram



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Caption: Mechanism of action of XL188.

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